

In-Depth Technical Guide: Safety Data for Monoethylglycinexylidide-d6

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Compound of Interest

Compound Name: Monoethylglycinexylidide-d6

Cat. No.: B12415320

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **Monoethylglycinexylidide-d6**. The information is compiled from available safety data sheets, toxicological studies, and established scientific literature to ensure a high standard of accuracy and utility for professionals in research and drug development.

Chemical Identification and Physical Properties

Monoethylglycinexylidide-d6 is the deuterated form of Monoethylglycinexylidide (MEGX), the primary active metabolite of the local anesthetic, Lidocaine. The deuteration is typically on the ethyl group.

Property	Value	Source
Chemical Name	2-(diethylamino)-N-(2,6-dimethylphenyl)acetamide-d6	Sigma-Aldrich
Synonyms	MEGX-d6, Norlidocaine-d6	PubChem[1]
Molecular Formula	C ₁₂ H ₁₂ D ₆ N ₂ O	PubChem[1]
Molecular Weight	212.32 g/mol	PubChem[1]
Appearance	White Solid	ChemicalBook[2]
Solubility	25.2 µg/mL at pH 7.4	PubChem[1]


Hazard Identification and GHS Classification

Monoethylglycinexylidide-d6 is classified as harmful if swallowed. The GHS classification for the non-deuterated parent compound, Monoethylglycinexylidide, is generally considered applicable.

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed

Signal Word: Warning

Hazard Pictogram:

 alt text

Toxicological Summary

Monoethylglycinexylidide is an active metabolite of lidocaine and exhibits pharmacological and toxicological properties.^[3] Its toxicity is estimated to be approximately 80-90% that of lidocaine.^[3]

A study in goat kids established the following toxicological parameters for the non-deuterated compound after intravenous infusion of lidocaine hydrochloride:

Parameter	Value	Species
Mean Total Dose (Convulsant)	12.31 ± 1.42 mg/kg BW	Goat Kids
Mean Plasma Concentration (Convulsant)	13.59 ± 2.34 µg/mL	Goat Kids

Source: Toxicity and Pharmacokinetic Studies of Lidocaine and Its Active Metabolite, Monoethylglycinexylidide, in Goat Kids^[4]^[5]

Experimental Protocols

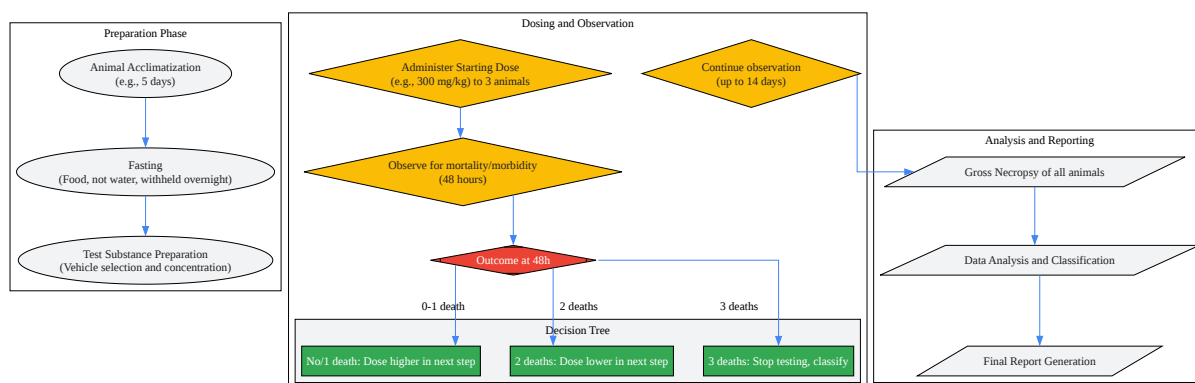
Acute Oral Toxicity Study (Based on OECD Guideline 423)

The following is a generalized protocol for assessing the acute oral toxicity of a substance like **Monoethylglycinexylidide-d6**, based on the OECD Guideline 423 (Acute Toxic Class Method).^[6]^[7]^[8]

Objective: To determine the acute oral toxicity of the test substance and to classify it according to the Globally Harmonised System (GHS).^[8]

Principle: A stepwise procedure is used where a small group of animals (typically 3) of a single sex are dosed at each step.^[6] The outcome of each step determines the dosage for the subsequent step.^[6]

Experimental Workflow:



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Caption: Workflow for an acute oral toxicity study based on OECD Guideline 423.

Methodology:

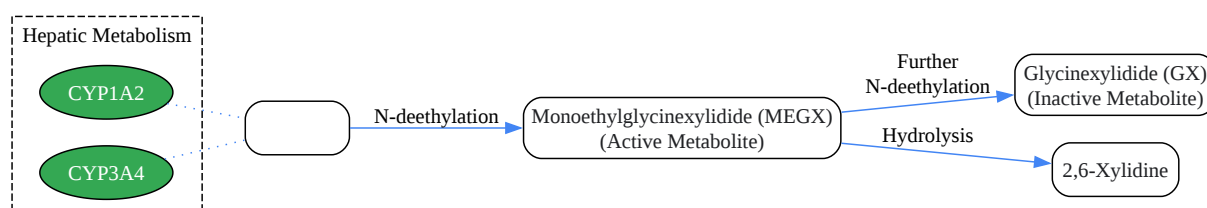
- Animal Selection: Healthy, young adult rodents of a single sex (preferably females) are used.

[6]

- **Housing and Feeding:** Animals are housed in standard conditions with access to food and water, except for the brief fasting period before dosing.
- **Dose Preparation:** The test substance is typically dissolved or suspended in a suitable vehicle (e.g., water, corn oil).
- **Administration:** The substance is administered orally by gavage in a single dose.[6]
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for up to 14 days.[9]
- **Necropsy:** All animals are subjected to a gross necropsy at the end of the study.[10]
- **Data Analysis:** The number of mortalities at different dose levels is used to classify the substance according to GHS categories.

Metabolic Pathway

Monoethylglycinexylidide is formed in the liver through the N-deethylation of lidocaine, a process primarily catalyzed by the cytochrome P450 enzymes CYP1A2 and CYP3A4.[11]



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Caption: Metabolic pathway of Lidocaine to Monoethylglycinexylidide.

Safe Handling and Emergency Procedures

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side-shields or chemical safety goggles.
- Skin Protection: Handle with impervious gloves. Wear protective clothing to prevent skin contact.
- Respiratory Protection: Use a NIOSH/MSHA approved respirator if ventilation is inadequate or for handling large quantities.

Handling:

- Avoid contact with skin and eyes.
- Avoid formation of dust and aerosols.
- Provide appropriate exhaust ventilation at places where dust is formed.
- Wash hands thoroughly after handling.

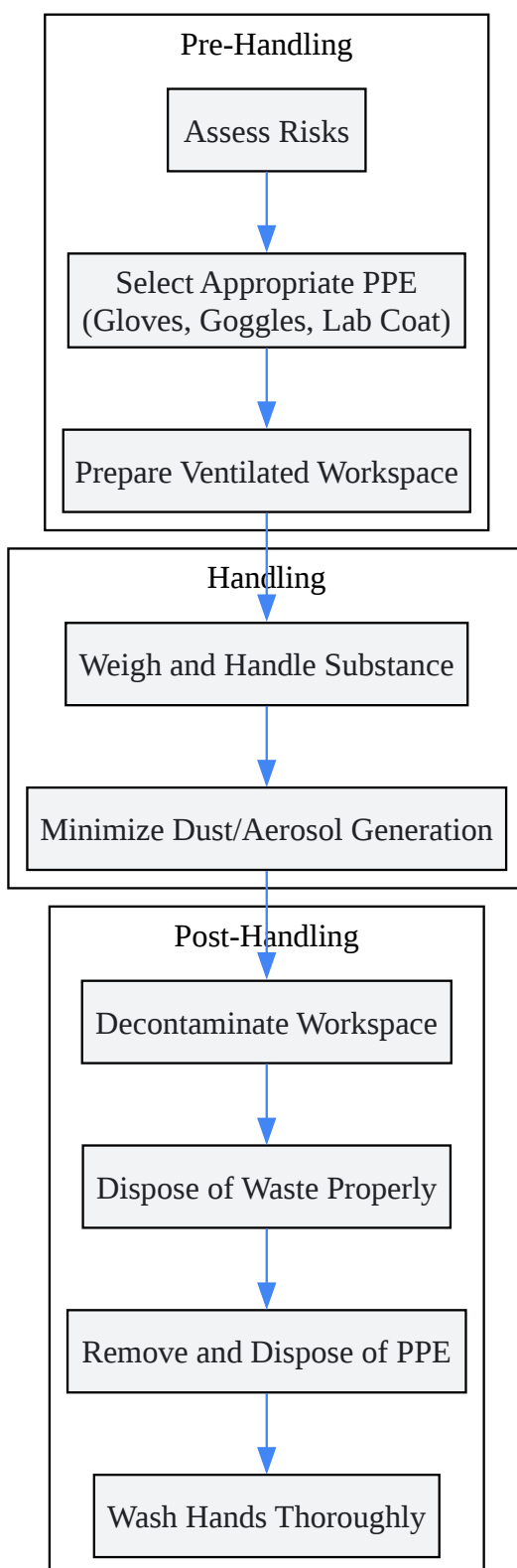
First Aid Measures:

- If Swallowed: Call a poison center or doctor/physician if you feel unwell. Rinse mouth.
- In Case of Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower.
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing.

Spill and Disposal:

- Spill: Sweep up and shovel into suitable containers for disposal. Avoid dust formation.
- Disposal: Dispose of contents/container to an approved waste disposal plant.

Safe Handling Workflow:



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Caption: Recommended workflow for the safe handling of **Monoethylglycinexylidide-d6**.

This guide is intended for informational purposes for qualified professionals. Always refer to the most current Safety Data Sheet (SDS) from your supplier before handling any chemical substance.

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